

A Technical Guide to the Solubility and Storage of Hypoxanthine-15N4 Standards

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Compound of Interest

Compound Name: Hypoxanthine-15N4

Cat. No.: B12404558

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This guide provides an in-depth overview of the solubility characteristics and optimal storage conditions for **Hypoxanthine-15N4**, a stable isotope-labeled standard crucial for metabolic research, pharmacokinetic studies, and as an internal standard in quantitative mass spectrometry analyses.^[1] Adherence to these guidelines is essential for maintaining the integrity and ensuring the accurate performance of the standard in experimental applications.

Solubility Profile

The solubility of **Hypoxanthine-15N4** is a critical factor for the preparation of accurate stock solutions. While data for the labeled standard is specific, the solubility of unlabeled hypoxanthine provides additional context for its behavior in various solvents. Quantitative solubility data is summarized below.

Table 1: Solubility of **Hypoxanthine-15N4** and Related Compounds

Compound	Solvent	Concentration	Conditions	Source
Hypoxanthine-15N4	DMSO	10 mg/mL (71.38 mM)	Requires sonication and warming.	[1] [2]
Hypoxanthine (unlabeled)	DMSO	~30 mg/mL	-	[3]
Hypoxanthine (unlabeled)	Dimethylformamide	~20 mg/mL	-	[3]
Hypoxanthine (unlabeled)	Ethanol	~0.5 mg/mL	-	
Hypoxanthine (unlabeled)	Water	700 mg/L (0.7 mg/mL)	at 23 °C	
Hypoxanthine (unlabeled)	DMSO:PBS (pH 7.2) (1:3)	~0.25 mg/mL	Prepared by dilution from a DMSO stock.	

Hypoxanthine is sparingly soluble in aqueous buffers. For applications requiring aqueous solutions, it is recommended to first dissolve the compound in DMSO and then dilute it with the aqueous buffer of choice. It is important to use newly opened, anhydrous DMSO, as its hygroscopic nature can negatively impact the solubility of the product.

Storage and Stability

Proper storage is paramount to prevent the degradation of **Hypoxanthine-15N4** standards. Recommendations vary for the compound in its solid form versus in solution.

Table 2: Recommended Storage Conditions for **Hypoxanthine-15N4**

Form	Temperature	Duration	Conditions	Source
Solid (Neat)	Room Temperature	Not specified	Store away from light and moisture.	
4°C	Not specified	Sealed storage, away from moisture and light.		
-20°C	≥ 4 years (unlabeled)	-		
In Solvent (Stock Solution)	-80°C	6 months	Sealed storage, away from moisture and light.	
-20°C	1 month	Sealed storage, away from moisture and light.		

Key Stability Guidelines:

- **Solid Form:** To ensure long-term stability, the solid compound should be stored sealed and protected from light and moisture. While room temperature storage is possible, refrigeration at 4°C is also recommended.
- **Stock Solutions:** Once dissolved, stock solutions are significantly more stable at -80°C than at -20°C. To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution into single-use volumes immediately after preparation.
- **Aqueous Solutions:** It is not recommended to store aqueous solutions of hypoxanthine for more than one day.

Experimental Protocols

The following protocols provide detailed methodologies for the preparation of stock solutions for use in experimental settings.

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution

This protocol is suitable for preparing a concentrated stock for dilution in both aqueous and organic media.

- **Weighing:** Accurately weigh the desired amount of **Hypoxanthine-15N4** solid in a suitable vial.
- **Solvent Addition:** Add the required volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., 10 mg/mL).
- **Dissolution:** Tightly cap the vial and facilitate dissolution by warming the mixture gently and using an ultrasonic bath. Continue until all solid material is visibly dissolved.
- **Aliquoting:** Once completely dissolved, dispense the solution into smaller, single-use, light-protecting vials.
- **Storage:** Immediately store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of an Alkaline Aqueous Stock Solution

This method can be used when a non-organic primary stock is required, for example, in certain cell culture applications.

- **Reagent Preparation:** Prepare a 0.1 M Sodium Hydroxide (NaOH) solution.
- **Weighing:** Accurately weigh the **Hypoxanthine-15N4** solid.
- **Dissolution:** Dissolve the compound in the 0.1 M NaOH solution to the desired concentration (e.g., 10 mM).

- Sterilization: For sterile applications, filter the solution through a 0.22 μm syringe filter into a sterile container.
- Aliquoting and Storage: Dispense into sterile, single-use aliquots and store frozen at -20°C . Note that aqueous stability is limited.

Biological Context: Hypoxanthine in Purine Metabolism

Hypoxanthine is a central purine derivative, acting as a critical intermediate in both the salvage and degradation pathways of purine metabolism. Understanding its metabolic fate is essential for interpreting data from studies using **Hypoxanthine-15N4** as a tracer. The diagram below illustrates the key metabolic routes involving hypoxanthine.

Caption: Metabolic pathways of hypoxanthine.

The diagram illustrates two primary pathways. In the purine degradation pathway, adenosine monophosphate (AMP) is converted through a series of intermediates, including inosine, to hypoxanthine. Hypoxanthine is then oxidized to xanthine and subsequently to uric acid by the enzyme xanthine oxidase (XO). In the purine salvage pathway, the enzyme hypoxanthine-guanine phosphoribosyltransferase (HGPRT) recycles hypoxanthine back into inosine monophosphate (IMP), which can be reutilized for nucleotide synthesis.

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